

# Technical Guide: Physicochemical Properties of Ethyl 6-bromo-4-chloroquinoline-3-carboxylate

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## Compound of Interest

**Compound Name:** *Ethyl 6-bromo-4-chloroquinoline-3-carboxylate*

**Cat. No.:** *B1303697*

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For Researchers, Scientists, and Drug Development Professionals

This document provides core physicochemical data for **Ethyl 6-bromo-4-chloroquinoline-3-carboxylate**, a quinoline derivative of interest in synthetic chemistry and drug discovery. The information is presented to support research and development activities.

## Molecular Identity and Properties

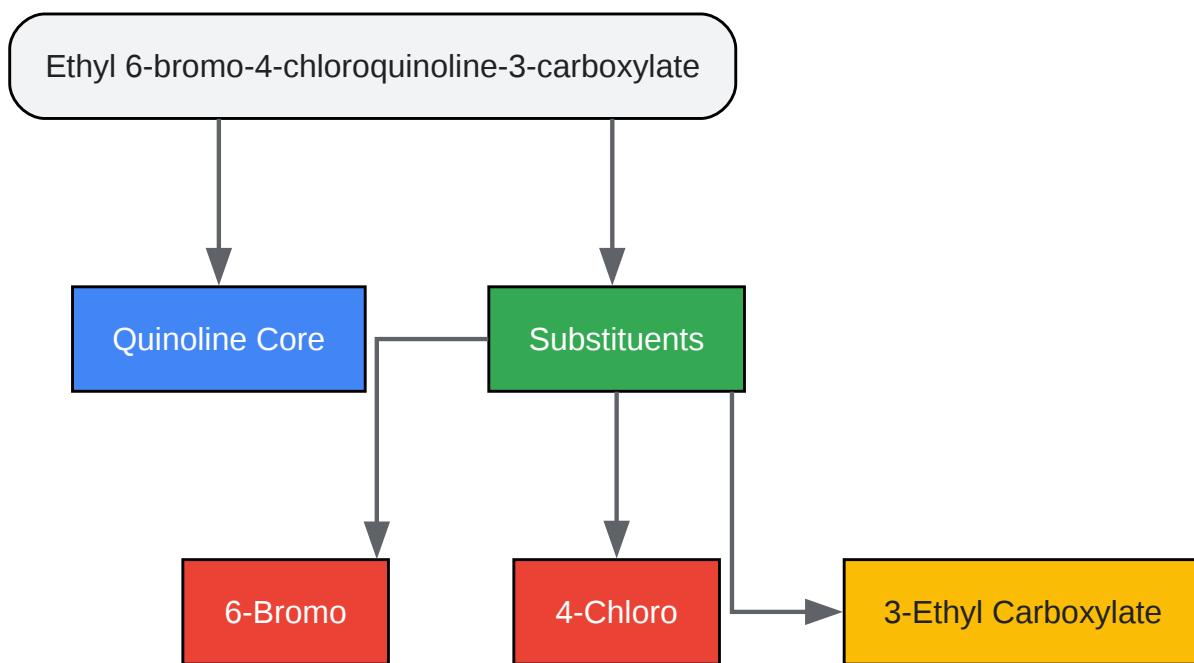
The fundamental molecular characteristics of **Ethyl 6-bromo-4-chloroquinoline-3-carboxylate** are essential for experimental design, reaction stoichiometry, and analytical characterization. Key identifiers and properties are summarized below.

Data Presentation: Core Molecular Information

Identifier	Value
Molecular Formula	C <sub>12</sub> H <sub>9</sub> BrClNO <sub>2</sub> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	314.56 g/mol <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
IUPAC Name	ethyl 6-bromo-4-chloro-3-quinolinecarboxylate
CAS Number	206257-39-8 <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>

## Structural Relationship

The structure of **Ethyl 6-bromo-4-chloroquinoline-3-carboxylate** is derived from a core quinoline ring, substituted at specific positions with bromo, chloro, and ethyl carboxylate functional groups. Understanding this relationship is key to predicting its chemical behavior and reactivity.



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Caption: Logical diagram illustrating the structural components of the target molecule.

## Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of this compound are typically specific to the research context. Standard methodologies would include:

- Synthesis: Heterocyclic ring formation followed by functional group interconversion, or direct functionalization of a pre-formed quinoline scaffold. Reaction progress is monitored by Thin Layer Chromatography (TLC).

- Purification: Column chromatography using silica gel with a suitable eluent system (e.g., hexane/ethyl acetate gradients) followed by recrystallization to achieve high purity.
- Characterization:
  - NMR Spectroscopy (<sup>1</sup>H and <sup>13</sup>C): To confirm the chemical structure and connectivity of atoms.
  - Mass Spectrometry (MS): To verify the molecular weight and isotopic pattern characteristic of bromine and chlorine.
  - Melting Point Analysis: To assess purity. A known melting point for this compound is 100-102°C.[4]

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- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of Ethyl 6-bromo-4-chloroquinoline-3-carboxylate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1303697#ethyl-6-bromo-4-chloroquinoline-3-carboxylate-molecular-weight-and-formula>]

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